

3-Chloropentane-2,4-dione CAS number 1694-29-7

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Compound of Interest

Compound Name: 3-Chloropentane-2,4-dione

Cat. No.: B157559

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An In-depth Technical Guide to **3-Chloropentane-2,4-dione** (CAS: 1694-29-7)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloropentane-2,4-dione, also widely known by its common synonym 3-chloroacetylacetone, is a halogenated β -diketone with the CAS number 1694-29-7.[1][2] This compound is a valuable and versatile intermediate in organic synthesis, finding applications in the development of pharmaceuticals, agrochemicals, and novel materials.[3][4] Its chemical utility is largely defined by two key structural features: the presence of a reactive chlorine atom at the central carbon (C3) and its existence in a keto-enol tautomeric equilibrium.[2]

The chlorine atom acts as a good leaving group, rendering the C3 position highly susceptible to nucleophilic attack and substitution, which allows for the straightforward synthesis of more complex molecules.[2] Furthermore, like its parent compound acetylacetone, **3-chloropentane-2,4-dione** exhibits keto-enol tautomerism, a phenomenon that significantly influences its reactivity and has been the subject of spectroscopic and computational studies.[2][5] This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and safety protocols.

Chemical and Physical Properties

3-Chloropentane-2,4-dione is typically a clear yellow to brown liquid.^{[3][5]} A summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ ClO ₂	^{[4][5][6]}
Molecular Weight	134.56 g/mol	^{[1][5][7]}
Appearance	Clear yellow to very deep brown liquid	^{[3][5][8]}
Melting Point	-15 °C	^{[4][5][6]}
Boiling Point	49-52 °C @ 18 mmHg	^{[4][5][7]}
Density	1.179 - 1.1921 g/mL at 20-25 °C	^{[5][7][9]}
Refractive Index	n _{20/D} 1.483	^{[5][7][8]}
Flash Point	54-56 °C (129.2-132.8 °F) - closed cup	^{[5][7][10]}
Water Solubility	7.65 g/L (at 20 °C)	^{[5][6][9]}
Vapor Pressure	15 hPa @ 20 °C	^{[5][6][9]}
pKa (Predicted)	6.77 ± 0.46	^{[4][5]}
Storage Temperature	2-8 °C	^{[6][7][10]}

Identifiers and Spectral Data

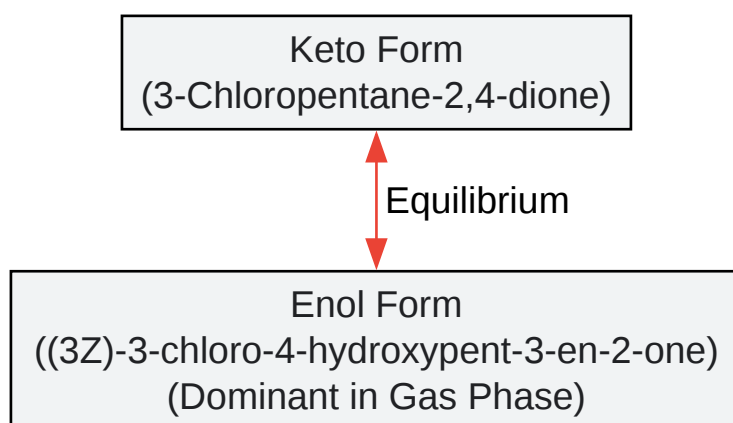
Consistent identification is crucial in research and development. The primary identifiers for this compound are listed below. Spectral data, including mass spectrometry and NMR, are available through public databases such as the NIST WebBook and PubChem.^{[1][11]}

Identifier	Value	Source(s)
CAS Number	1694-29-7	[1][5][7]
EC Number	216-902-4	[1][6][10]
UNII	XKV5PX3SLJ	[1][4][5]
SMILES	<chem>CC(=O)C(C(=O)C)Cl</chem>	[1][3][7]
InChI	InChI=1S/C5H7ClO2/c1-3(7)5(6)4(2)8/h5H,1-2H3	[1][3][7]
InChIKey	VLRGXXKFHVJQOL-UHFFFAOYSA-N	[1][2][7]

Reactivity and Tautomerism

The chemical behavior of **3-chloropentane-2,4-dione** is dominated by the interplay of its dicarbonyl structure and the chloro-substituent.

Keto-Enol Tautomerism Like other β -dicarbonyl compounds, it exists as an equilibrium mixture of its keto and enol forms.[2] The electron-withdrawing nature of the chlorine atom influences this equilibrium.[2] Gas electron diffraction (GED) studies have shown that in the gas phase at 269 K, the compound exists entirely in its enol form, stabilized by an intramolecular hydrogen bond.[2][12]



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Caption: Keto-Enol tautomerism of **3-chloropentane-2,4-dione**.

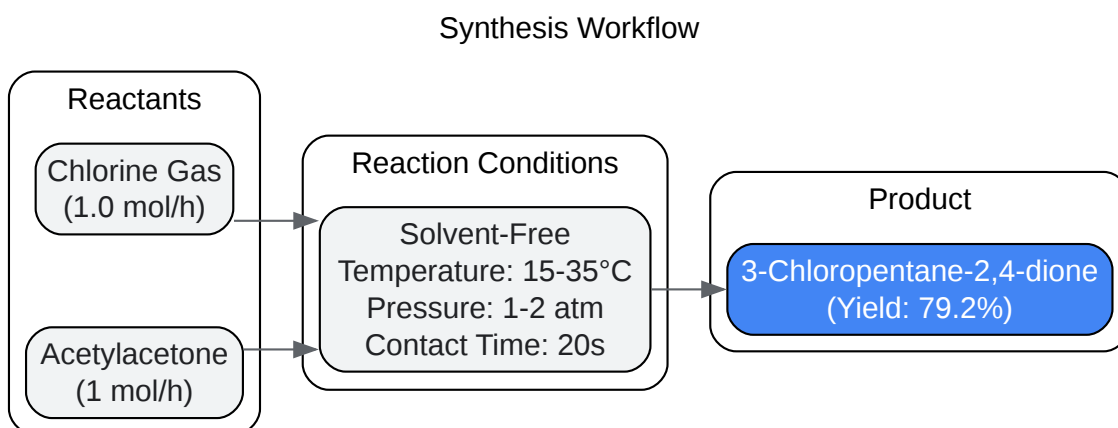
Reactivity at C3 Position The introduction of a chlorine atom at the C3 position is a critical structural feature that dictates its reactivity.[2] The chlorine atom is a good leaving group, which makes the central carbon atom electrophilic and highly susceptible to nucleophilic substitution reactions.[2] This enhanced reactivity makes the compound a versatile precursor for synthesizing a wide range of more complex molecules and heterocyclic systems.[2]

Experimental Protocols

General Synthesis via Chlorination of Acetylacetone A common method for producing **3-chloropentane-2,4-dione** is through the direct chlorination of acetylacetone.[5] A representative solvent-free, continuous flow process has been described.[5]

Methodology:

- **System Setup:** A temperature-controlled reaction system is established with the pressure adjusted to 1-2 atm.[5]
- **Reactant Introduction:** Acetylacetone is introduced continuously via a metering pump at a flow rate of 1 mol/h, and chlorine gas is introduced at a flow rate of 1.0 mol/h.[5]
- **Temperature Control:** The initial reaction temperature is maintained at 15°C. During the reaction, the temperature at the reactor outlet gradually increases to 35°C.[5]
- **Reaction Time:** The contact time for the continuous reaction is strictly controlled to 20 seconds.[5]
- **Yield:** The process demonstrates a reaction selectivity of 83.1% and a quantitative yield of 79.2% based on gas phase analysis after 1 hour of operation.[5]



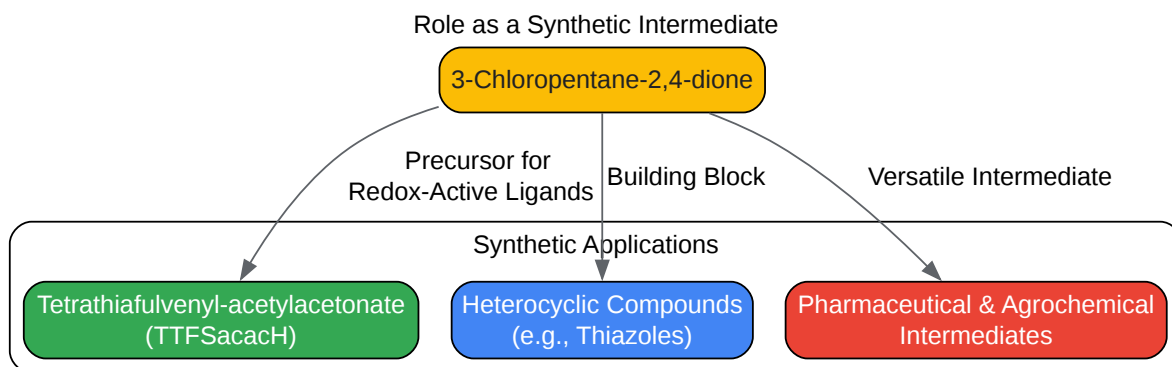
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Caption: Continuous flow synthesis of **3-chloropentane-2,4-dione**.

Applications in Synthesis

The unique reactivity of **3-chloropentane-2,4-dione** makes it a valuable building block in various synthetic pathways.

- **Precursor for Redox-Active Ligands:** A primary application is in the synthesis of tetrathiafulvenyl-acetylacetonate (TTFSacacH), which is a precursor to novel redox-active ligands for creating advanced materials and metal complexes.^{[4][5][7][10]}
- **Heterocyclic Chemistry:** It is a crucial reactant in the preparation of important heterocyclic scaffolds like thiazoles (via Hantzsch synthesis), pyrazoles, and isoxazoles, which are significant in medicinal chemistry.^[2]
- **Pharmaceutical and Agrochemical Intermediate:** Its ability to undergo nucleophilic addition and condensation reactions makes it a versatile intermediate in the broader production of pharmaceuticals and agrochemicals.^[3]



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Caption: Key synthetic applications of **3-chloropentane-2,4-dione**.

Safety and Handling

3-Chloropentane-2,4-dione is a flammable and irritating compound that requires careful handling.

GHS Hazard Information:

Category	Code(s)	Description	Source(s)
Pictograms	GHS02 (Flame), GHS07 (Exclamation Mark)	[5]	
Signal Word	Warning	[5][7][10]	
Hazard Statements	H226, H315, H319, H335	Flammable liquid and vapor. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	[1][5][7]
Precautionary Statements	P210, P261, P280, P302+P352, P305+P351+P338, P403+P235	Keep away from heat/sparks. Avoid breathing vapors. Wear protective gloves/eye protection. IF ON SKIN: Wash with plenty of water. IF IN EYES: Rinse cautiously with water. Store in a well-ventilated place. Keep cool.	[5][6][8]

Handling and Storage:

- Handling: Use in a well-ventilated area.[6][13] Wear appropriate personal protective equipment (PPE), including gloves and eye protection.[6][10] Avoid contact with skin and eyes, and avoid inhalation of vapor or mist.[6] Keep away from heat, sparks, and open flames.[6] Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[6][13]
- Storage: Store in a cool place, with a recommended storage temperature of 2-8°C.[6][7][8] Keep containers tightly closed in a dry and well-ventilated area.[6][13]

- Incompatible Materials: Avoid contact with strong bases and strong oxidizing agents.[6][9]

First Aid Measures:

- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[6]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[6]
- Inhalation: Move person to fresh air. If breathing is difficult, seek medical attention.[9]

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References

- 1. 3-Chloro-2,4-pentanedione | C₅H₇ClO₂ | CID 74328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Chloropentane-2,4-dione | 1694-29-7 | Benchchem [benchchem.com]
- 3. CAS 1694-29-7: 3-Chloro-2,4-pentanedione | CymitQuimica [cymitquimica.com]
- 4. 3-Chloropentane-2,4-dione | lookchem [lookchem.com]
- 5. 3-CHLORO-2,4-PENTANEDIONE | 1694-29-7 [chemicalbook.com]
- 6. 3-CHLORO-2,4-PENTANEDIONE - Safety Data Sheet [chemicalbook.com]
- 7. 3-Chloro-2,4-pentanedione 97 1694-29-7 [sigmaaldrich.com]
- 8. echemi.com [echemi.com]
- 9. fishersci.com [fishersci.com]
- 10. 3-Chloro-2,4-pentanedione 97 1694-29-7 [sigmaaldrich.com]
- 11. 3-Chloro-2,4-pentanedione [webbook.nist.gov]

- 12. Tautomeric properties and gas-phase structure of 3-chloro-2,4-pentanedione - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. echemi.com [echemi.com]
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